

A Comparative Guide: Oxyquinoline Sulfate vs. 8-Hydroxyquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxyquinoline sulfate

Cat. No.: B1678125

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Oxyquinoline Sulfate** and its parent compound, 8-Hydroxyquinoline. While both are recognized for their antimicrobial properties, this document aims to delineate their characteristics based on available scientific data.

Chemical and Physical Properties

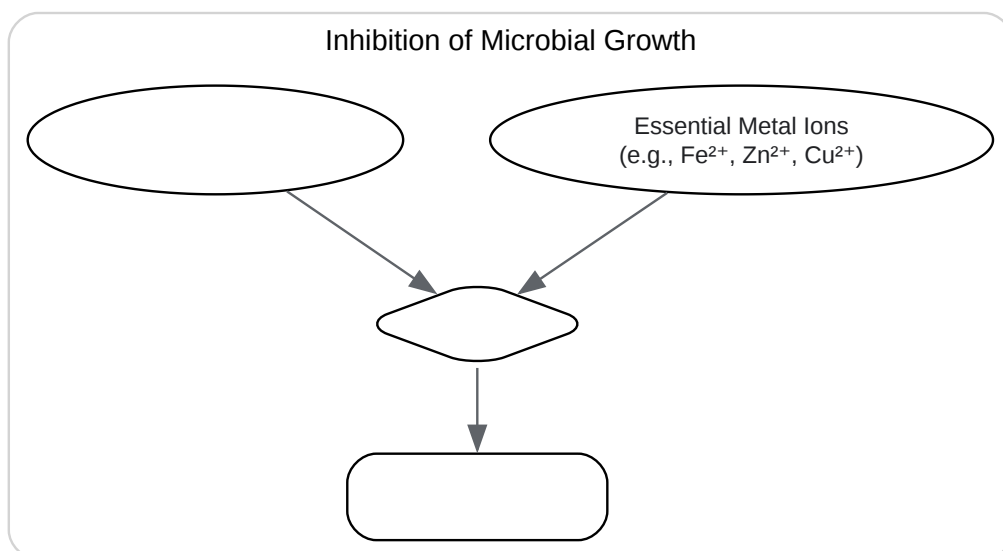
Oxyquinoline sulfate is the sulfate salt of 8-hydroxyquinoline. This structural difference primarily influences their physical properties, such as solubility. 8-Hydroxyquinoline is an organic compound, a derivative of quinoline with a hydroxyl group at the 8th position.^[1] It is also known as oxine.^[1] **Oxyquinoline sulfate** is formed by the reaction of 8-hydroxyquinoline with sulfuric acid.

Property	8-Hydroxyquinoline	Oxyquinoline Sulfate
Synonyms	Oxine, 8-Quinolinol	8-Hydroxyquinoline sulfate, Oxine sulfate
Chemical Formula	C ₉ H ₇ NO	(C ₉ H ₇ NO) ₂ ·H ₂ SO ₄
Molar Mass	145.16 g/mol	388.39 g/mol
Appearance	White to off-white or faintly yellow crystalline powder[2]	Pale yellow to yellow crystalline powder[3]
Solubility	Practically insoluble in water; soluble in alcohol, acetone, chloroform, and benzene[3]	Freely soluble in water, slightly soluble in alcohol[3]
Melting Point	76 °C	167-182 °C
Boiling Point	267 °C	Decomposes

Mechanism of Action: A Shared Strategy of Metal Chelation

The primary mechanism of action for both 8-hydroxyquinoline and **oxyquinoline sulfate** is their ability to chelate metal ions.[1][4] Many essential enzymatic functions in microbial cells are dependent on divalent metal ions such as copper (Cu²⁺), iron (Fe²⁺), and zinc (Zn²⁺). By binding to these metal ions, 8-hydroxyquinoline and its sulfate salt disrupt vital cellular processes, leading to the inhibition of microbial growth and, in some cases, cell death.[3] This broad-spectrum antimicrobial activity is a key characteristic of this class of compounds.[1]

Mechanism of Action: Metal Chelation



[Click to download full resolution via product page](#)

Caption: Metal chelation by 8-hydroxyquinoline and its sulfate salt.

Comparative Performance: Antimicrobial and Antifungal Activity

While both compounds are known for their antimicrobial effects, a direct quantitative comparison from head-to-head studies is not readily available in the current scientific literature. The data presented below is collated from various sources and should be interpreted with the understanding that experimental conditions may have varied.

8-Hydroxyquinoline: Quantitative Data

8-Hydroxyquinoline has been evaluated against a range of microorganisms, with its efficacy often quantified by the Minimum Inhibitory Concentration (MIC), the lowest concentration of a substance that prevents visible growth of a microorganism.

Microorganism	Type	MIC (µM)	Reference(s)
Staphylococcus aureus	Gram-positive bacteria	3.44 - 27.58	[1][5]
Enterococcus faecalis	Gram-positive bacteria	~27.58	[1][5]
Mycobacterium tuberculosis	Acid-fast bacteria	<5 - 3.6	[1]
Candida albicans	Fungus (Yeast)	3.44 - 13.78	[1][5]
Escherichia coli	Gram-negative bacteria	> 64 µg/mL (generally less active)	[1]
Pseudomonas aeruginosa	Gram-negative bacteria	> 64 µg/mL (generally less active)	[1]

Oxyquinoline Sulfate: Qualitative and Limited Quantitative Data

Oxyquinoline sulfate is described as having antiseptic, disinfectant, and fungicide properties. [4] It is known to be primarily bacteriostatic, meaning it inhibits the growth and reproduction of bacteria. [4] While specific MIC values from comparative studies are scarce, its use in various antimicrobial preparations for veterinary and cosmetic applications underscores its recognized efficacy. [3][4]

Cytotoxicity Profile

The cytotoxic potential of these compounds is a critical consideration for their therapeutic applications. Similar to the antimicrobial data, direct comparative cytotoxicity studies are limited.

8-Hydroxyquinoline: Cytotoxicity Data

The half-maximal inhibitory concentration (IC₅₀) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Cell Line	Cancer Type	IC50 (μM)	Reference(s)
A549	Lung Carcinoma	5 (at 48h)	[3]
Multiple Lines	Various	12.5–25 μg/mL	[6]
Hep3B	Hepatocellular Carcinoma	6.25±0.034 μg/mL	[6]

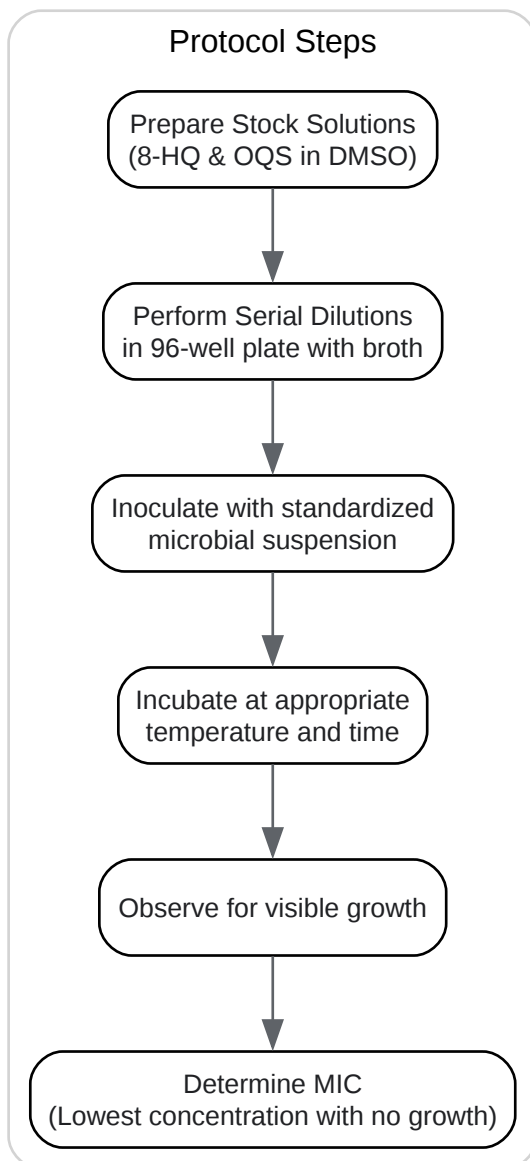
Oxyquinoline Sulfate: Toxicity Overview

Oxyquinoline sulfate has undergone safety assessments for its use in cosmetics.[3] An oral LD50 in dogs was determined to be between 1200 – 3180 mg/kg bw.[3] In clinical tests, oxyquinoline at 1% in petrolatum was found to be neither an irritant nor a sensitizer.[7]

Experimental Protocols: A Representative Method for Comparison

To conduct a direct comparative study of the antimicrobial efficacy of 8-hydroxyquinoline and **oxyquinoline sulfate**, a standardized experimental protocol is essential. The following outlines a representative broth microdilution method for determining the Minimum Inhibitory Concentration (MIC).

Experimental Workflow: Broth Microdilution for MIC Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining MIC via broth microdilution.

Detailed Protocol:

- Preparation of Compounds: Prepare stock solutions of 8-hydroxyquinoline and **oxyquinoline sulfate** in dimethyl sulfoxide (DMSO).
- Serial Dilution: In a 96-well microtiter plate, perform two-fold serial dilutions of each compound in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculation: Inoculate each well with a standardized suspension of the test microorganism (e.g., adjusted to a 0.5 McFarland standard).
- Controls: Include a positive control (microorganism in broth without any compound) and a negative control (broth only).
- Incubation: Incubate the plates at the optimal temperature for the growth of the microorganism (e.g., 37°C for most bacteria, 35°C for yeasts) for a specified period (e.g., 18-24 hours for bacteria, 24-48 hours for yeasts).
- MIC Determination: After incubation, the MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism.

Summary and Conclusion

Oxyquinoline sulfate and 8-hydroxyquinoline are closely related compounds that share a common mechanism of antimicrobial action through metal chelation. 8-hydroxyquinoline, being the parent compound, has been more extensively studied for its quantitative antimicrobial and cytotoxic properties. **Oxyquinoline sulfate**, as the sulfate salt, offers the advantage of increased water solubility, which can be beneficial for certain formulations.

The available data suggests that both compounds are effective against a range of microorganisms, particularly Gram-positive bacteria and fungi. However, a definitive conclusion on which compound exhibits superior performance cannot be drawn without direct comparative studies employing standardized protocols. Future research should focus on side-by-side evaluations to provide a clearer quantitative comparison of their efficacy and safety profiles. This would enable a more informed selection for specific applications in drug development and other scientific endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cir-safety.org [cir-safety.org]
- 2. researchgate.net [researchgate.net]
- 3. cir-safety.org [cir-safety.org]
- 4. researchgate.net [researchgate.net]
- 5. mahidol.elsevierpure.com [mahidol.elsevierpure.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide: Oxyquinoline Sulfate vs. 8-Hydroxyquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678125#oxyquinoline-sulfate-versus-8-hydroxyquinoline-a-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com